

Essential Safety and Operational Guide for Handling MM-102

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Compound of Interest

Compound Name: MM-102

Cat. No.: B609186

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety protocols, operational plans, and disposal guidelines for the handling of **MM-102**, a potent peptidomimetic inhibitor of the MLL1/WDR5 interaction, intended for research use only. Adherence to these procedures is critical to ensure laboratory safety and maintain the integrity of your experiments.

Immediate Safety Information

MM-102 is a chemical compound for research purposes, and while one Safety Data Sheet (SDS) indicates it is not classified as a hazardous substance, it is imperative to handle it with the care due to a compound with unknown long-term toxicological properties. Standard laboratory safety practices should be strictly followed.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against accidental exposure. The following equipment is mandatory when handling **MM-102** in solid or solution form:

PPE Category	Item	Specification
Eye Protection	Safety Glasses with Side Shields or Goggles	Must be worn at all times in the laboratory.
Hand Protection	Chemical-resistant Gloves	Nitrile or other appropriate material. Gloves must be inspected before use and changed immediately if contaminated.
Body Protection	Laboratory Coat	Fully buttoned to protect skin and clothing.
Respiratory Protection	Not generally required for small quantities in a well-ventilated area.	Use a NIOSH/MSHA approved respirator if there is a risk of generating dust or aerosols.

First Aid Measures

In the event of exposure, immediate action is crucial.

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing.
Eye Contact	Rinse opened eyes for several minutes under running water. Seek medical attention if irritation persists.
Ingestion	Do not induce vomiting. Clean the mouth with water and seek immediate medical attention.

Operational Plan: Handling and Experimental Use

Proper handling and storage are essential to maintain the stability and efficacy of **MM-102**.

Storage and Stability

Parameter	Guideline
Lyophilized Powder	Store at -20°C for long-term stability (up to 3 years). Keep in a dry, dark place.[1][2]
Stock Solutions	Store aliquots at -80°C for up to 6 months to avoid repeated freeze-thaw cycles. For short-term use, solutions can be stored at -20°C for up to 1 month.[3]

Preparation of Stock Solutions

MM-102 is soluble in several common laboratory solvents.

Solvent	Solubility
DMSO	≥ 25 mg/mL[4]
Ethanol	≥ 20 mg/mL[4]
DMF	30 mg/mL[4]

Procedure for Reconstitution:

- Allow the vial of lyophilized **MM-102** to equilibrate to room temperature before opening to prevent condensation.
- Add the desired volume of the appropriate solvent (e.g., DMSO) to the vial to achieve the target concentration. Sonication may be used to aid dissolution.[1][2]
- Once fully dissolved, aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles.
- Store the aliquots at -80°C.

Experimental Protocol: In Vitro Cell Viability Assay

The following is a general protocol for assessing the effect of **MM-102** on the viability of cancer cell lines. This protocol is based on standard cell-based assay procedures.

Materials:

- Cancer cell line of interest (e.g., MV4;11, KOPN8)
- Complete cell culture medium
- **MM-102** stock solution (in DMSO)
- 96-well cell culture plates
- Cell viability reagent (e.g., MTT, CellTiter-Glo®)
- Phosphate-buffered saline (PBS)
- Multichannel pipette
- Plate reader

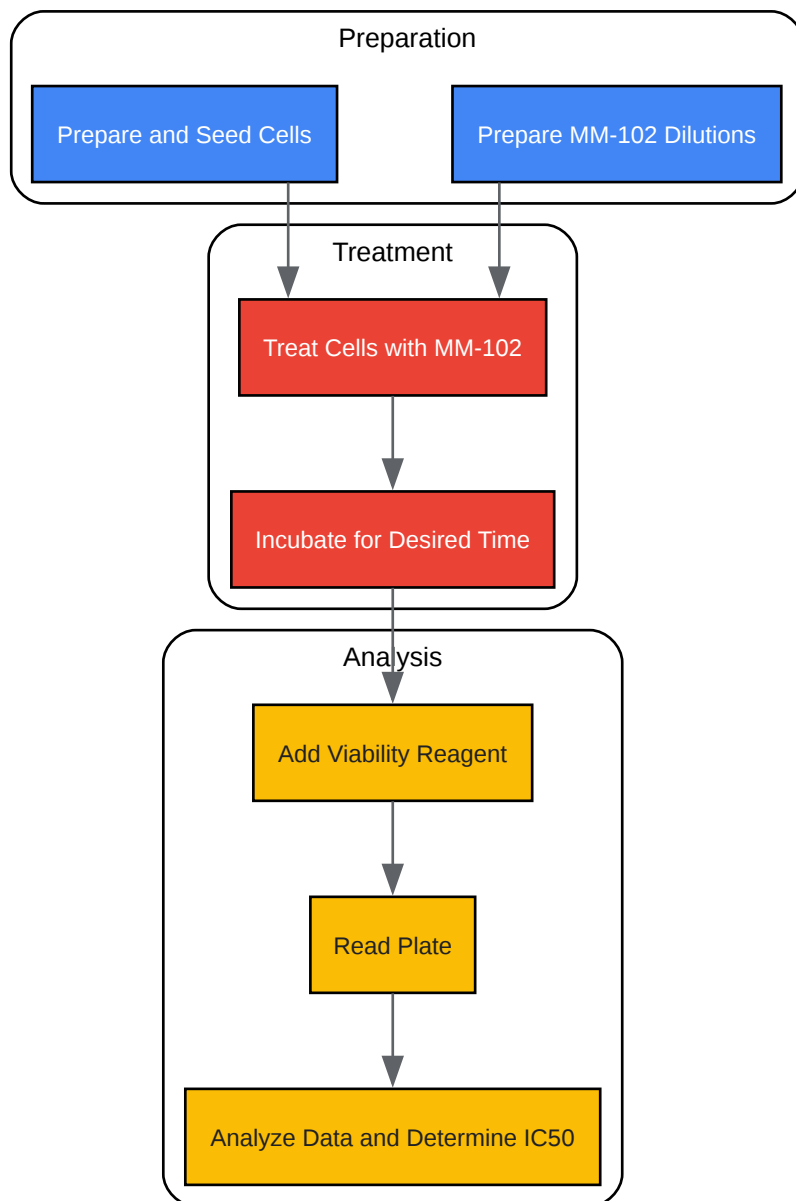
Procedure:

- Cell Seeding:
 - Trypsinize and count the cells.
 - Seed the cells in a 96-well plate at the desired density (e.g., 5,000-10,000 cells/well) in 100 μ L of complete medium.
 - Incubate the plate overnight at 37°C in a humidified 5% CO₂ incubator to allow for cell attachment.
- Compound Treatment:
 - Prepare serial dilutions of the **MM-102** stock solution in complete medium to achieve the desired final concentrations. Remember to include a vehicle control (medium with the

same concentration of DMSO as the highest **MM-102** concentration).

- Remove the medium from the wells and add 100 μ L of the medium containing the different concentrations of **MM-102** or the vehicle control.
- Incubate the plate for the desired treatment period (e.g., 24, 48, 72 hours) at 37°C in a humidified 5% CO₂ incubator.
- Cell Viability Measurement (Example with MTT):
 - After the incubation period, add 10 μ L of MTT reagent (5 mg/mL in PBS) to each well.[\[5\]](#)
 - Incubate the plate for 2-4 hours at 37°C until formazan crystals are visible.[\[5\]](#)
 - Add 100 μ L of solubilization solution (e.g., 10% SDS in 0.01 M HCl) to each well to dissolve the formazan crystals.[\[5\]](#)
 - Read the absorbance at a wavelength of 570 nm using a plate reader.
- Data Analysis:
 - Calculate the percentage of cell viability for each concentration relative to the vehicle control.
 - Plot the results and determine the IC₅₀ value (the concentration of **MM-102** that inhibits cell growth by 50%).

Experimental Workflow for MM-102 Cell Viability Assay



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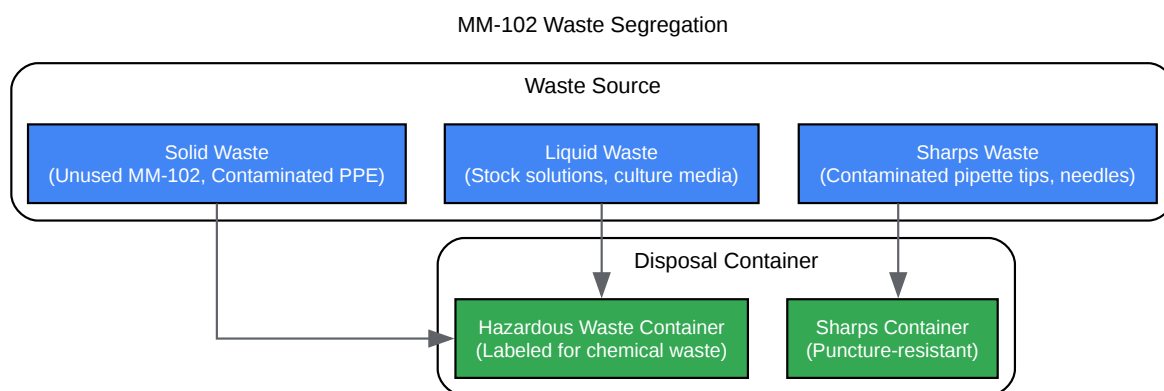
Caption: Workflow for assessing cell viability with **MM-102**.

Disposal Plan

Proper disposal of **MM-102** and associated waste is critical to prevent environmental contamination and ensure compliance with regulations.

Waste Segregation

All waste generated from the handling and use of **MM-102** must be segregated at the point of generation.



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Caption: Segregation of waste from **MM-102** handling.

Disposal Procedures

- Unused **MM-102** (Solid):
 - Collect in a clearly labeled hazardous waste container.
 - The label should include "Hazardous Waste," the chemical name ("**MM-102**"), and the associated hazards (if known).
- **MM-102** Solutions (Liquid Waste):
 - Collect all aqueous and solvent-based solutions containing **MM-102** in a dedicated, sealed, and clearly labeled hazardous waste container.
 - Do not dispose of **MM-102** solutions down the drain.
- Contaminated Materials (Solid Waste):

- All disposable items that have come into contact with **MM-102**, such as pipette tips, gloves, and bench paper, should be collected in a designated hazardous waste container.
- Final Disposal:
 - All hazardous waste must be disposed of through your institution's Environmental Health and Safety (EHS) office or equivalent department. Follow all local, state, and federal regulations for the disposal of chemical waste.

By adhering to these safety and handling protocols, researchers can work with **MM-102** in a manner that is both safe and conducive to producing reliable scientific data. Always consult your institution's specific safety guidelines and the most recent Safety Data Sheet before beginning any new experimental protocol.

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